

A Comprehensive Technical Guide to 1,2,5,6-Tetrabromocyclooctane (TBCO)

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Compound of Interest

Compound Name: 1,2,5,6-Tetrabromocyclooctane

Cat. No.: B184711

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Introduction

1,2,5,6-Tetrabromocyclooctane (TBCO) is a brominated aliphatic cyclic hydrocarbon. Primarily utilized as an additive flame retardant, it finds application in a variety of materials, including textiles, paints, and plastics. This technical guide provides an in-depth overview of TBCO, encompassing its nomenclature, physicochemical properties, a representative synthesis protocol, and an analytical workflow for its detection.

Nomenclature and Synonyms

The compound with the systematic IUPAC name **1,2,5,6-tetrabromocyclooctane** is also known by several other names and identifiers in scientific literature and commercial databases. A comprehensive list of these synonyms is provided in Table 1. The existence of stereoisomers, namely alpha-TBCO ((1R,2R,5S,6S)-**1,2,5,6-tetrabromocyclooctane**) and beta-TBCO (rac-(1R,2R,5R,6R)-**1,2,5,6-tetrabromocyclooctane**), further expands its nomenclature.^{[1][2]}

Table 1: Synonyms and Identifiers for **1,2,5,6-Tetrabromocyclooctane**

Type	Identifier
Systematic Name	1,2,5,6-Tetrabromocyclooctane
CAS Number	3194-57-8[1]
Abbreviation	TBCO
Depositor-Supplied Synonyms	TBCO cpd, DTXSID0052750, RefChem:411028, NSC 167079[1]
Stereoisomer (alpha)	(1R,2R,5S,6S)-1,2,5,6-tetrabromocyclooctane
Stereoisomer (beta)	rac-(1R,2R,5R,6R)-1,2,5,6-tetrabromocyclooctane
Trade Name	Saytek-BC-48TM

Physicochemical Properties

A summary of the key physicochemical properties of **1,2,5,6-tetrabromocyclooctane** is presented in Table 2. These properties are crucial for understanding its behavior in various applications and environmental matrices.

Table 2: Physicochemical Properties of **1,2,5,6-Tetrabromocyclooctane**

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ Br ₄	[1]
Molecular Weight	427.80 g/mol	[1]
Melting Point	147-148 °C	[3]
Boiling Point (Predicted)	364.2 ± 42.0 °C	[3]
Density (Predicted)	2.145 ± 0.06 g/cm ³	[3]
Appearance	Solid	[3]
Solubility	Soluble in Chloroform, Slightly soluble in Methanol	[3]

Experimental Protocol: Synthesis of 1,2,5,6-Tetrabromocyclooctane

The synthesis of **1,2,5,6-tetrabromocyclooctane** is typically achieved through the bromination of 1,5-cyclooctadiene. The following is a representative experimental protocol.

Materials:

- 1,5-cyclooctadiene
- Bromine (Br_2)
- An inert solvent (e.g., dichloromethane or carbon tetrachloride)
- Sodium thiosulfate solution (for quenching)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

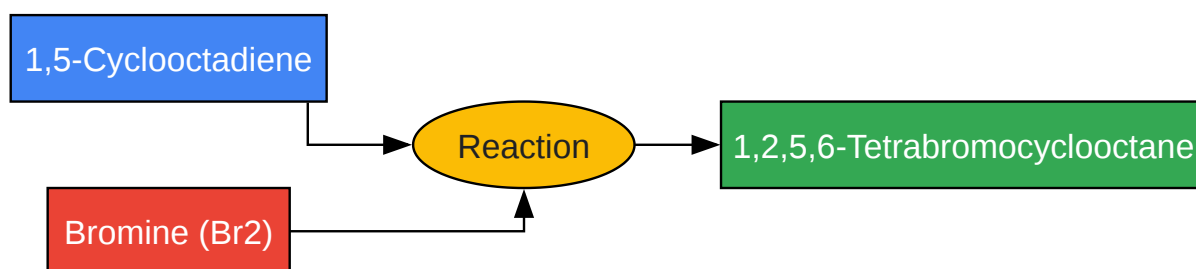
- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 1,5-cyclooctadiene in an inert solvent.
- Cool the solution in an ice bath.
- Slowly add a solution of bromine in the same inert solvent to the stirred cyclooctadiene solution. The addition should be dropwise to control the reaction temperature.
- Continue stirring for a specified period after the addition is complete to ensure the reaction goes to completion.
- Quench the reaction by adding a saturated solution of sodium thiosulfate to remove any unreacted bromine.
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over an anhydrous drying agent.

- Remove the solvent under reduced pressure to obtain the crude product.
- The crude **1,2,5,6-tetrabromocyclooctane** can be purified by recrystallization from a suitable solvent.

Visualizations

Synthesis of 1,2,5,6-Tetrabromocyclooctane

The following diagram illustrates the synthetic pathway for **1,2,5,6-tetrabromocyclooctane** from 1,5-cyclooctadiene.

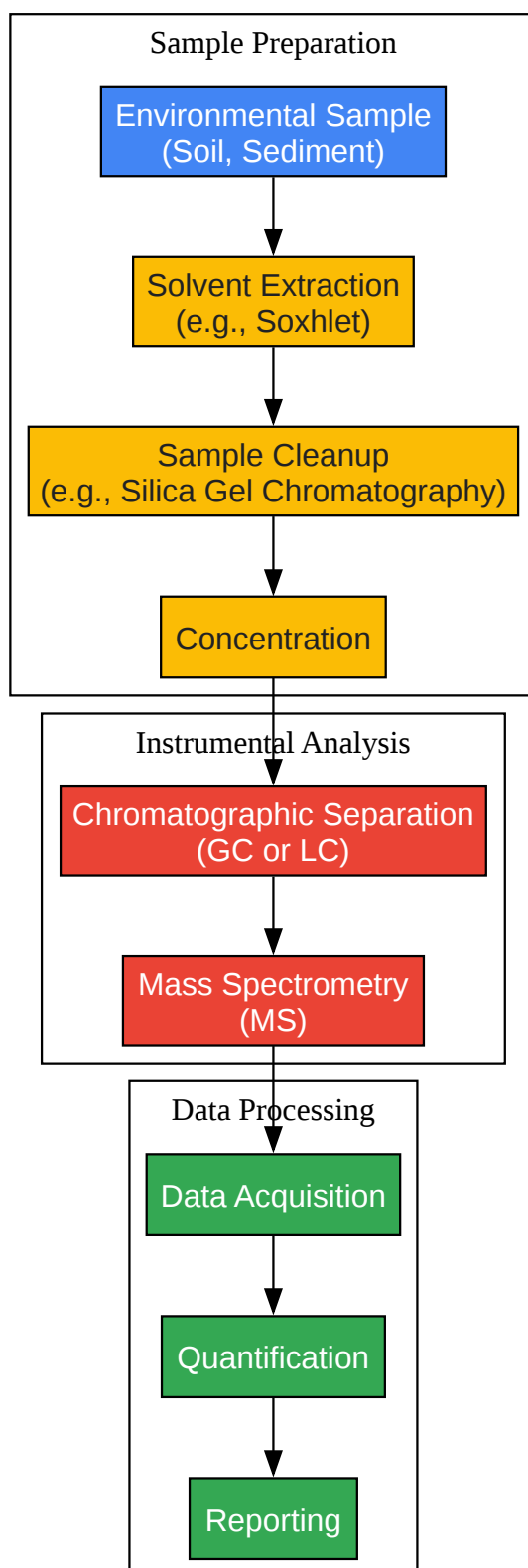


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Caption: Synthesis of **1,2,5,6-Tetrabromocyclooctane**.

Analytical Workflow for TBCO in Environmental Samples

This diagram outlines a typical workflow for the analysis of TBCO in environmental matrices such as soil or sediment.



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Caption: Analytical workflow for TBCO detection.

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